(R)-Florhydral: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*(R)-FlorhydralR*
CAS No.:	*457928-60-8*
Cat. No.:	*B026843*

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(3R)-3-(3-propan-2-ylphenyl)butanal

CAS Number: 457928-60-8

Introduction

(R)-Florhydral, chemically known as (3R)-3-(3-propan-2-ylphenyl)butanal, is a chiral molecule primarily recognized for its potent olfactory properties. It is the (R)-enantiomer of Florhydral, a synthetic fragrance ingredient valued for its fresh, floral, and green scent reminiscent of lily-of-the-valley.[1][2] While its principal application lies within the fragrance industry, emerging research into the biological activities of its derivatives suggests a potential for broader applications, warranting a closer examination by the scientific and drug development communities. This guide provides a comprehensive overview of the chemical synthesis, properties, and current and potential applications of (R)-Florhydral.

Chemical Properties and Stereochemistry

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Florhydral possesses a chiral center at the beta-position to the aldehyde group, leading to the existence of two enantiomers: (R)-Florhydral and (S)-Florhydral.[2] These enantiomers exhibit distinct olfactory characteristics. The (+)-(S)-isomer is reported to have a greener, more intense muguet (lily-of-the-valley) scent, while the (−)-(R)-isomer presents a marine-plastic undertone.[1]

Property	Value	Source
IUPAC Name	(3R)-3-(3-propan-2-ylphenyl)butanal	Alfa Aesar
CAS Number	457928-60-8	Alfa Aesar
Molecular Formula	C13H18O	[1][3]
Molecular Weight	190.28 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	251.3°C at 760 mmHg (for racemate)	[1]
Flash Point	103.6°C (for racemate)	[1]
Density	0.935–0.954 g/cm³ at 25°C (for racemate)	[1]

Synthesis of (R)-Florhydral

The commercial production of Florhydral typically yields a racemic mixture. However, enantioselective synthesis routes have been developed to isolate the individual (R) and (S) enantiomers, which is of particular interest for applications where stereospecific interactions are crucial.

Racemic Synthesis

The industrial synthesis of racemic Florhydral is achieved through a rhodium-catalyzed hydroformylation of m-diisopropenylbenzene.[1][4] This process involves the addition of a formyl group and a hydrogen atom across one of the double bonds of the starting material. A subsequent hydrogenation step reduces the remaining double bond to yield Florhydral.[1] A

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patent filed by Givaudan Corp. describes this hydroformylation process, highlighting its utility in producing fragrance compounds.[5]

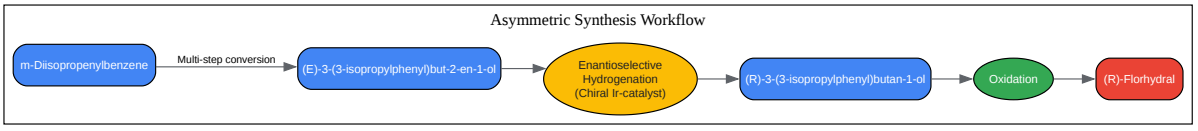
Asymmetric Synthesis

The synthesis of enantiomerically pure (R)-Florhydral requires stereoselective methods. Two primary approaches have been reported:

- Enzymatic Resolution: Biocatalytic methods employing lipases have been successfully used to resolve the enantiomers of Florhydral.[6][7] This technique leverages the stereospecificity of enzymes to selectively react with one enantiomer, allowing for the separation of the (R) and (S) forms.

- Asymmetric Hydrogenation: A key step in an alternative catalytic route involves the enantioselective hydrogenation of an unsaturated precursor, (E)-3-(3-isopropylphenyl)but-2-en-1-ol. This reaction, utilizing a chiral iridium-phosphinooxazoline catalyst, can achieve high asymmetric induction (up to 97%), yielding the desired enantiomer.[6][7]

The following diagram illustrates a generalized workflow for the asymmetric synthesis of (R)-Florhydral.



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Caption: Generalized workflow for the asymmetric synthesis of (R)-Florhydral.

Applications

Fragrance Industry

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The primary application of (R)-Florhydral and its racemic mixture is in the fragrance industry.[8] It is used to impart a fresh, floral, and green character, particularly a lily-of-the-valley note, to a wide range of products including perfumes, soaps, detergents, and cosmetics.[1][5] Its stability and performance make it a valuable component in various formulations.[4] Florhydral is also considered a suitable replacement for Lilial®, a fragrance ingredient that has faced regulatory restrictions.[4]

Potential in Drug Development

While predominantly used as a fragrance, preliminary studies have explored the biological activity of Florhydral derivatives. A study on the antiparasitic activities of various compounds tested acyl hydrazones of Florhydral against Toxoplasma gondii and Leishmania major parasites.[6] This suggests that the molecular scaffold of Florhydral could serve as a starting point for the development of new therapeutic agents. The exploration of chiral derivatives is particularly relevant in drug development, as the biological activity of enantiomers can differ significantly.[9]

Future Perspectives

The established use of (R)-Florhydral in the fragrance industry is a testament to its unique olfactory properties. For researchers in drug development, the key takeaway is the potential of its chiral scaffold. The reported antiparasitic activity of its derivatives, although preliminary, opens a new avenue for investigation. Further research into the synthesis of novel derivatives and their screening for a broader range of biological activities could unlock new therapeutic applications for this class of molecules. The principles of asymmetric synthesis, crucial for obtaining enantiomerically pure compounds like (R)-Florhydral, are central to the development of modern chiral drugs.[9]

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